

Application Notes and Protocols for RNA Electrophoresis using MOPS Buffer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mops

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This document provides a detailed protocol for the preparation of **MOPS** (3-(N-morpholino)propanesulfonic acid) buffer and its application in denaturing agarose gel electrophoresis of RNA. The following protocols are intended for research purposes and should be performed by trained personnel in a laboratory setting.

Introduction

Denaturing agarose gel electrophoresis is a fundamental technique for the analysis of RNA integrity, size, and quantity. Formaldehyde is a commonly used denaturing agent that disrupts the secondary structure of RNA molecules, allowing them to migrate through the agarose gel matrix according to their size. **MOPS** buffer is the buffering system of choice for these gels due to its ability to maintain a stable pH in the presence of formaldehyde. This protocol provides a reliable method for preparing and using **MOPS** buffer for RNA electrophoresis.

Data Presentation

Table 1: Composition of 10X MOPS Buffer

Component	Final Concentration (10X)	Amount for 1 Liter
MOPS (free acid)	0.2 M	41.86 g
Sodium Acetate	0.05 M	4.1 g
EDTA, disodium salt, dihydrate	0.01 M	3.72 g
DEPC-treated Water	-	to 1 L
Final pH	7.0	-

Table 2: Preparation of 1.2% Denaturing Agarose Gel (100 mL)

Component	Amount	Final Concentration
Agarose	1.2 g	1.2% (w/v)
10X MOPS Buffer	10 mL	1X
37% Formaldehyde	18 mL	2.2 M
DEPC-treated Water	72 mL	-

Table 3: RNA Sample Preparation (per sample)

Component	Amount
RNA Sample	up to 20 µg
10X MOPS Buffer	1 µL
Formaldehyde (37%)	2 µL
Formamide	5 µL
Ethidium Bromide (10 mg/mL)	0.5 µL
10X Loading Dye	1 µL

Experimental Protocols

Preparation of RNase-Free Solutions

Given that RNases are ubiquitous and can degrade RNA, it is crucial to maintain an RNase-free environment.^[1] All solutions should be prepared using diethylpyrocarbonate (DEPC)-treated water. To prepare DEPC-treated water, add 0.1% (v/v) DEPC to distilled water, incubate overnight at 37°C, and then autoclave to inactivate the DEPC.^{[1][2][3]} Be aware that DEPC can react with amines, so it should not be used with buffers like Tris.^{[1][3]}

Preparation of 10X MOPS Buffer

- In a fume hood, dissolve 41.86 g of **MOPS** (free acid), 4.1 g of sodium acetate, and 3.72 g of EDTA in 800 mL of DEPC-treated water.^{[4][5]}
- Adjust the pH to 7.0 with NaOH.^{[5][6]}
- Bring the final volume to 1 liter with DEPC-treated water.^{[4][6]}
- Sterilize the solution by filtration through a 0.22 µm filter.
- Store the buffer at room temperature, protected from light. The buffer may turn yellow over time, but a light straw color is acceptable for use.^{[6][7]}

Preparation of 1.2% Denaturing Agarose Gel

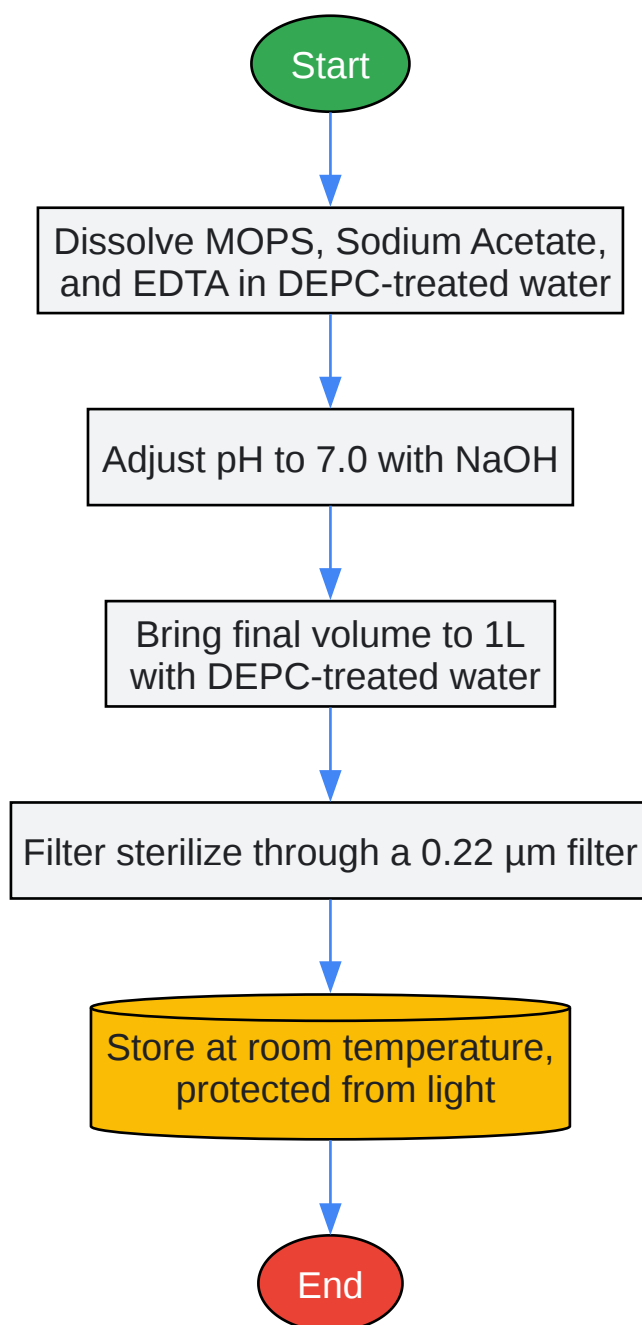
Caution: Formaldehyde is toxic and volatile. All steps involving formaldehyde must be performed in a chemical fume hood.^[7]

- Add 1.2 g of agarose to 72 mL of DEPC-treated water in a flask.
- Microwave to dissolve the agarose completely.
- Allow the solution to cool to approximately 60°C.
- In a fume hood, add 10 mL of 10X **MOPS** buffer and 18 mL of 37% formaldehyde to the agarose solution.^{[8][9]}
- Mix gently and pour the gel into a casting tray with the appropriate comb.
- Allow the gel to solidify completely within the fume hood.^[10]

RNA Sample Preparation and Electrophoresis

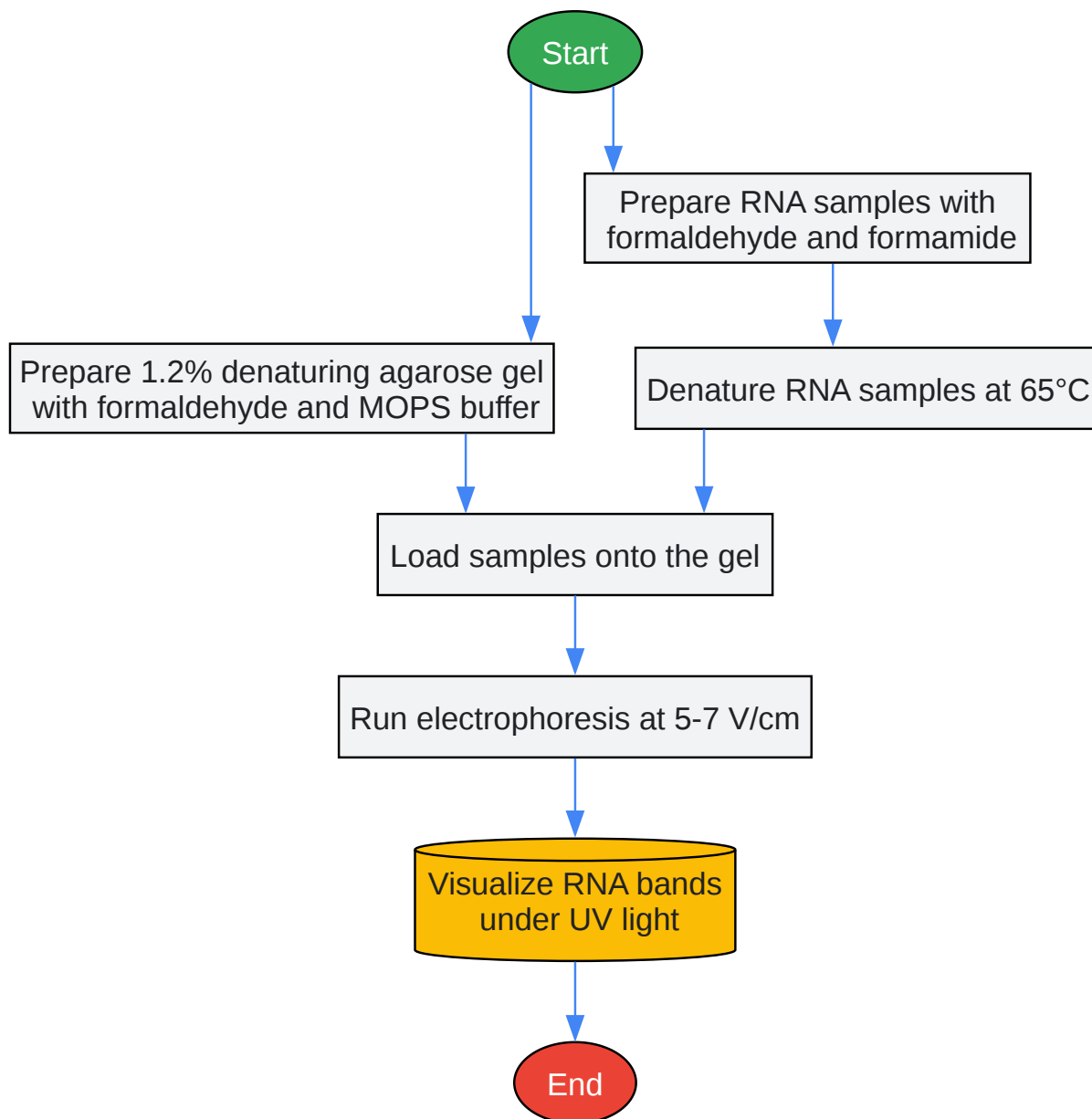
- To your RNA sample (up to 20 µg), add 1 µL of 10X **MOPS** buffer, 2 µL of 37% formaldehyde, 5 µL of formamide, and 0.5 µL of ethidium bromide (10 mg/mL). Add 1 µL of 10X loading dye.
- Incubate the samples at 65°C for 15 minutes to denature the RNA, then immediately place on ice.[\[7\]](#)
- Place the solidified gel in an electrophoresis tank and fill it with 1X **MOPS** running buffer.
- Load the denatured RNA samples into the wells.
- Run the gel at 5-7 V/cm.[\[11\]](#) The electrophoresis should be carried out in a fume hood due to the presence of formaldehyde in the gel and buffer.[\[12\]](#)
- Visualize the RNA bands on a UV transilluminator.

Mandatory Visualizations



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Caption: Workflow for the preparation of 10X **MOPS** buffer.



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Caption: Workflow for RNA electrophoresis using a denaturing agarose gel.

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